

# ethenyl ferrocene structure elucidation

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**Compound Focus:** Ferrocene, ethenyl-

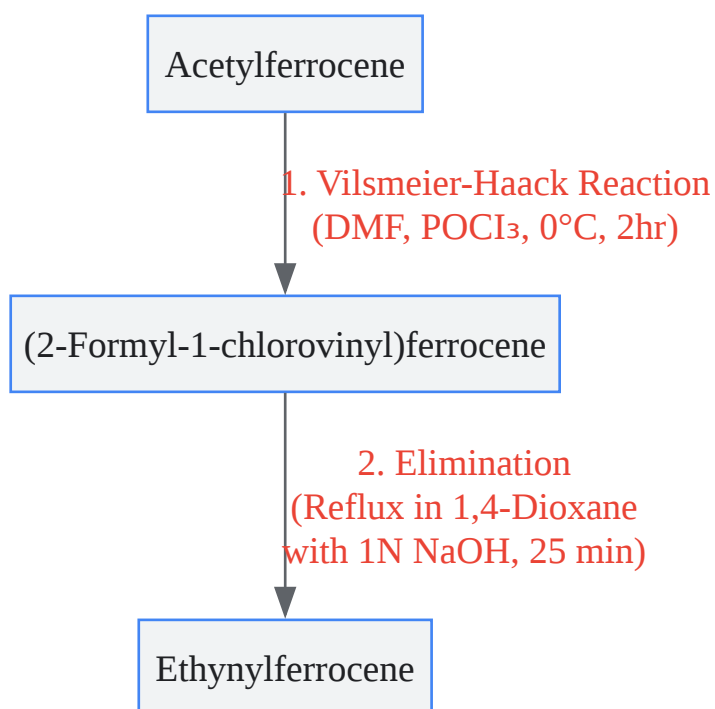
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## Synthesis of Ethynylferrocene

The synthesis is a two-step procedure beginning with acetylferrocene. The first step forms a key intermediate, (2-formyl-1-chlorovinyl)ferrocene, which then undergoes a base-mediated elimination to yield ethynylferrocene [1].



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Synthesis workflow for ethynylferrocene [1]

### Detailed Experimental Protocol [1]:

- **Step 1 - Vilsmeier Reaction:** A mixture of acetylferrocene (22.8 g, 0.1 mol) in N,N-Dimethylformamide (DMF, 25 mL) under argon at 0°C. A complex formed from DMF (25 mL) and phosphorus oxychloride (POCl<sub>3</sub>, 25 mL) is added dropwise. The reaction is stirred at 0°C for 2 hours, turning a deep blue color. Neutralization with sodium acetate trihydrate (116 g) and water (10 mL) yields the deep purple crystalline intermediate.
- **Step 2 - Elimination:** The intermediate (26.0 g, 95.0 mmol) is refluxed in anhydrous 1,4-dioxane (300 mL). A boiling 1N sodium hydroxide solution (250 mL) is added rapidly, and reflux continues for 25 minutes. The product is isolated by pouring onto ice, neutralization with 1N HCl, and extraction with hexane.
- **Purification and Yield:** The crude product is purified by flash chromatography (silica gel, hexane eluent) to afford pure ethynylferrocene as an orange solid in **74–75% yield** with a melting point of **53°C** [1].

## Spectroscopic Data for Structure Elucidation

The structure of ethynylferrocene and its precursor is confirmed through comprehensive spectroscopic analysis. Key data is summarized in the table below [1].

Compound	<sup>1</sup> H NMR (δ in ppm)	<sup>13</sup> C NMR (δ in ppm)	IR (cm <sup>-1</sup> )
Acetylferrocene (Precursor)	2.25 (s, 3H, CH <sub>3</sub> ), 4.08 (s, 5H, C <sub>5</sub> H <sub>5</sub> ), 4.30 (s, 2H, C <sub>5</sub> H <sub>4</sub> ), 4.61 (s, 2H, C <sub>5</sub> H <sub>4</sub> ) [1]	26.9 (CH <sub>3</sub> ), 69.2, 69.5, 71.8, 79.3 (C <sub>5</sub> H <sub>5</sub> & C <sub>5</sub> H <sub>4</sub> ), 200.1 (C=O) [1]	3100, 1675 (C=O) [1]
(2-Formyl-1-chlorovinyl)ferrocene (Intermediate)	4.24 (s, 5H, C <sub>5</sub> H <sub>5</sub> ), 4.57 (s, 2H, C <sub>5</sub> H <sub>4</sub> ), 4.75 (s, 2H, C <sub>5</sub> H <sub>4</sub> ), 6.40 (d, 1H, J=6.7 Hz, =CH), 10.09 (d, 1H, J=6.7 Hz, CHO) [1]	Not reported in search results	2851, 1671 (C=O) [1]

Compound	$^1\text{H}$ NMR ( $\delta$ in ppm)	$^{13}\text{C}$ NMR ( $\delta$ in ppm)	IR ( $\text{cm}^{-1}$ )
Ethynylferrocene (Final Product)	4.16 (s, 5H, $\text{C}_5\text{H}_5$ ), 4.20 (s, 2H, $\text{C}_5\text{H}_4$ ), 4.50 (s, 2H, $\text{C}_5\text{H}_4$ ). <i>The terminal alkyne proton (<math>\text{C}\equiv\text{CH}</math>) is not explicitly listed but is expected around <math>\sim 3.0</math> ppm.</i> [1]	Not reported in search results	$\sim 3300$ ( $\equiv\text{C-H}$ stretch), $\sim 2100$ ( $\text{C}\equiv\text{C}$ stretch). <i>Exact values not listed, but these are characteristic peaks.</i> [1]

Spectroscopic TechniqueKey Structural Information Provided $^1\text{H}$  NMRConfirms the integrity of the cyclopentadienyl (Cp) rings and the substitution pattern on the substituted Cp ring. The absence of the acetyl methyl peak confirms conversion.IR SpectroscopyTracks the disappearance of the carbonyl (C=O) stretch and appearance of the alkyne (C-C-H) stretches, confirming the functional group transfer

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*Role of key spectroscopic techniques in structure elucidation [1]*

## Applications and Context of Ferrocene Derivatives

Ethynylferrocene is part of a broader class of ferrocene derivatives with significant applications, particularly in medicinal chemistry.

- **Anticancer Agents:** Ferrocene hybrids, such as **ferrocifens** (ferrocene-tamoxifen hybrids), show promising activity against drug-resistant cancers by producing reactive oxygen species (ROS) via Fenton catalysis [2] [3].
- **Antimalarial Drugs:** **Ferroquine**, a ferrocene-chloroquine hybrid, is active against chloroquine-resistant malaria strains and has progressed to Phase IIb clinical trials [2].
- **Versatile Pharmacophores:** Research explores hybrids combining ferrocene with artemisinin, chalcones, coumarins, and other fragments to develop new anticancer and antimicrobial agents [4] [3].

The structure and properties of the parent molecule, **ferrocene**, are foundational. It is an orange, stable organometallic compound with a sandwich structure where an iron ion is located between two cyclopentadienyl rings [5]. Its aromatic character allows for electrophilic substitution reactions like Friedel-Crafts acylation, which is the starting point for synthesizing ethynylferrocene [6].

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